Technical Monograph: 1-Chloro-2-(4-ethoxybenzyl)benzene[1]

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Compound of Interest

Compound Name:	*1-chloro-2-(4-ethoxybenzyl)benzene*
CAS No.:	*1662702-90-0*
Cat. No.:	*B3034380*

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CAS Number: 1662702-90-0 Primary Application: Impurity Profiling (Dapagliflozin Impurity B)[1] Role: Critical Quality Attribute (CQA) Monitor / Des-bromo Analog

Executive Summary

1-Chloro-2-(4-ethoxybenzyl)benzene (CAS 1662702-90-0) is the non-functionalized diarylmethane core of the anti-diabetic drug Dapagliflozin.[1] In the context of pharmaceutical development, it is classified as Dapagliflozin Impurity B (or the "Des-bromo" impurity).

Its presence in the manufacturing stream indicates a specific failure mode: the hydrodehalogenation of the key intermediate, 4-bromo-**1-chloro-2-(4-ethoxybenzyl)benzene** (CAS 461432-23-5). Because the bromine atom is the essential "handle" required for lithiation and subsequent coupling to the gluconolactone moiety, the loss of this bromine renders the molecule inert to glycosylation. Consequently, this impurity accumulates and must be rigorously controlled under ICH Q3A/B guidelines to ensure API purity.

Chemical Identity & Properties

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Property	Specification
Chemical Name	1-Chloro-2-(4-ethoxybenzyl)benzene
CAS Number	1662702-90-0
Synonyms	Dapagliflozin Impurity B; Des-bromo Dapagliflozin Intermediate; o-Chloro[(p-ethoxyphenyl)methyl]benzene
Molecular Formula	$C_{15}H_{15}ClO$
Molecular Weight	246.73 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Insoluble in Water
Melting Point	40.0 – 44.0 °C (typical for related diarylmethanes)
SMILES	CCOc1ccc(cc1)Cc2ccccc2Cl

Mechanistic Origin: The "Des-Bromo" Pathway

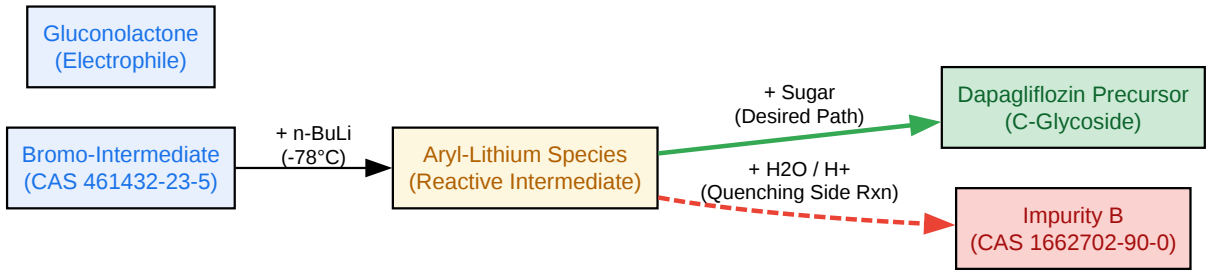
In the industrial synthesis of Dapagliflozin, the aryl-C-glycosidic bond is formed via a metal-halogen exchange reaction. The starting material, 4-bromo-**1-chloro-2-(4-ethoxybenzyl)benzene** (CAS 461432-23-5), is treated with n-butyllithium (n-BuLi) to generate the aryl-lithium species.

The Failure Mode: If the reaction medium contains proton sources (moisture) or if the quenching step is premature, the aryl-lithium intermediate captures a proton (

) instead of reacting with the gluconolactone electrophile. This results in **1-chloro-2-(4-ethoxybenzyl)benzene**, effectively "killing" the reactive site.

Visualization: Impurity Formation Pathway

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Figure 1: The formation of Impurity B via protonation of the lithiated intermediate.

Synthesis of the Reference Standard

To quantify this impurity in the final drug substance, a high-purity reference standard is required. Since isolating it from the reaction mixture is inefficient, it is synthesized independently, typically via Friedel-Crafts Acylation followed by reduction.

Protocol: Independent Synthesis

- Acylation:
  - Reagents: 2-Chlorobenzoyl chloride + Phenetole (Ethoxybenzene).
  - Catalyst: Aluminum Chloride (
).
  - Solvent: Dichloromethane (DCM) at 0–5 °C.
  - Product: (2-chlorophenyl)(4-ethoxyphenyl)methanone (Ketone intermediate).
- Reduction:
  - Reagents: Triethylsilane (
) + Trifluoroacetic acid (TFA) or
    /

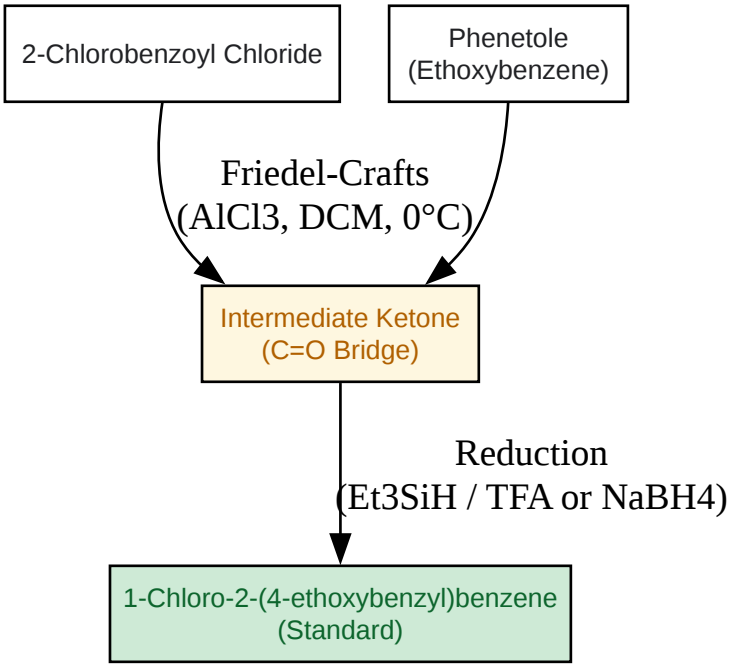
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- Conditions: Reflux or ambient temperature.
- Outcome: Complete reduction of the carbonyl group to the methylene bridge (

  ), yielding **1-chloro-2-(4-ethoxybenzyl)benzene**.

Visualization: Reference Standard Synthesis Workflow



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Figure 2: Synthetic route for generating the analytical reference standard.

Analytical Methods (HPLC)[8][9][10]

Detecting CAS 1662702-90-0 requires a reverse-phase HPLC method capable of resolving the non-polar des-bromo impurity from the brominated precursor and the more polar glycosylated product.

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Parameter	Recommended Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Orthophosphoric acid in Water
Mobile Phase B	Acetonitrile (ACN)
Gradient	40% B to 90% B over 20 mins (Impurity B is highly non-polar)
Flow Rate	1.0 mL/min
Detection	UV @ 225 nm (Aryl absorption)
Retention Time (RT)	Impurity B (Des-bromo) elutes before the Bromo-precursor but after Dapagliflozin.

Note on RT: The loss of the heavy bromine atom significantly alters the retention time compared to the parent molecule (CAS 461432-23-5), making it distinct in chromatograms.

References

- Sigma-Aldrich.**1-Chloro-2-(4-ethoxybenzyl)benzene** Product Sheet. CAS 1662702-90-0.[1] [2] Link
- ChemicalBook.4-Bromo-**1-chloro-2-(4-ethoxybenzyl)benzene** (Parent Intermediate). CAS 461432-23-5.[3] Link
- Meng, W., et al. (2008). Discovery of Dapagliflozin: A Potent, Selective Renal Sodium-Dependent Glucose Cotransporter 2 (SGLT2) Inhibitor. Journal of Medicinal Chemistry, 51(5), 1145–1149. (Describes the general aryl-lithium coupling chemistry).
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